Technical Comparison Guide: Mass Spectrometry Fragmentation of 3-(4-Ethylphenoxy)propanenitrile

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Compound of Interest	
Compound Name:	*3-(4-Ethylphenoxy)propanenitrile*
CAS No.:	*379730-09-3*
Cat. No.:	*B2901982*

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Executive Summary & Molecule Profile

3-(4-ethylphenoxy)propanenitrile is an aryl ether derivative characterized by a para-substituted ethyl group and a cyanoethyl ether chain. In analytical workflows, it is critical to differentiate this molecule from its metabolic degradation products (e.g., 4-ethylphenol) and non-alkylated analogs (e.g., 3-phenoxypropanenitrile).

- Chemical Formula:
- Molecular Weight: 175.23 g/mol
- Monoisotopic Mass: 175.10 Da
- Key Structural Features:
  - Ether Linkage (-O-): Primary site for ionization and cleavage.
  - Nitrile Tail (

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): Susceptible to McLafferty-like rearrangement (Retro-Michael addition).

- Ethyl Group (

): Directs benzylic fragmentation.

Experimental Methodology (Recommended)

To reproduce the fragmentation patterns described below, the following Electron Ionization (EI) parameters are recommended. These conditions ensure sufficient energy for diagnostic ion formation without complete molecular ion obliteration.

Parameter	Setting	Rationale
Ionization Mode	Electron Ionization (EI)	Standard for library matching; generates reproducible fragment ions.
Electron Energy	70 eV	Optimal potential for standard fragmentation pathways (e.g., McLafferty).
Source Temp	230°C	Prevents thermal degradation of the nitrile tail prior to ionization.
Transfer Line	280°C	Ensures efficient transport of the semi-volatile ether.
Scan Range	m/z 40–200	Covers the molecular ion (175) and low-mass aromatic fragments.

Fragmentation Analysis & Mechanism

The fragmentation of **3-(4-ethylphenoxy)propanenitrile** is dominated by the stability of the aromatic ring and the lability of the ether bond. The mass spectrum is characterized by three distinct pathways.

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Pathway A: Retro-Michael Rearrangement (Dominant)

The most diagnostic pathway involves the loss of the cyanoethyl chain. Unlike simple ethers that cleave at the C-O bond, phenoxypropanenitriles undergo a hydrogen rearrangement similar to a McLafferty rearrangement, often termed a Retro-Michael fragmentation.

- Mechanism: The ether oxygen abstracts a hydrogen from the

  -carbon (relative to the nitrile), leading to the elimination of neutral acrylonitrile (

  , 53 Da).
- Resulting Ion: This yields the 4-ethylphenol radical cation at m/z 122.
- Significance: This ion is often the base peak or second most intense peak, serving as a fingerprint for the "phenoxy" core.

Pathway B: Benzylic Cleavage (Secondary)

Following the formation of the m/z 122 ion (or directly from the parent), the ethyl group on the aromatic ring undergoes benzylic cleavage.

- Mechanism: Loss of a methyl radical (

  , 15 Da) from the ethyl substituent.
- Resulting Ion: Formation of the hydroxytropylium-like ion at m/z 107.
- Significance: The transition

  is highly specific to ethyl-substituted phenols.

Pathway C: Nitrile Chain Cleavage

Direct cleavage of the alkyl-nitrile chain can occur, though less frequently than the rearrangement.

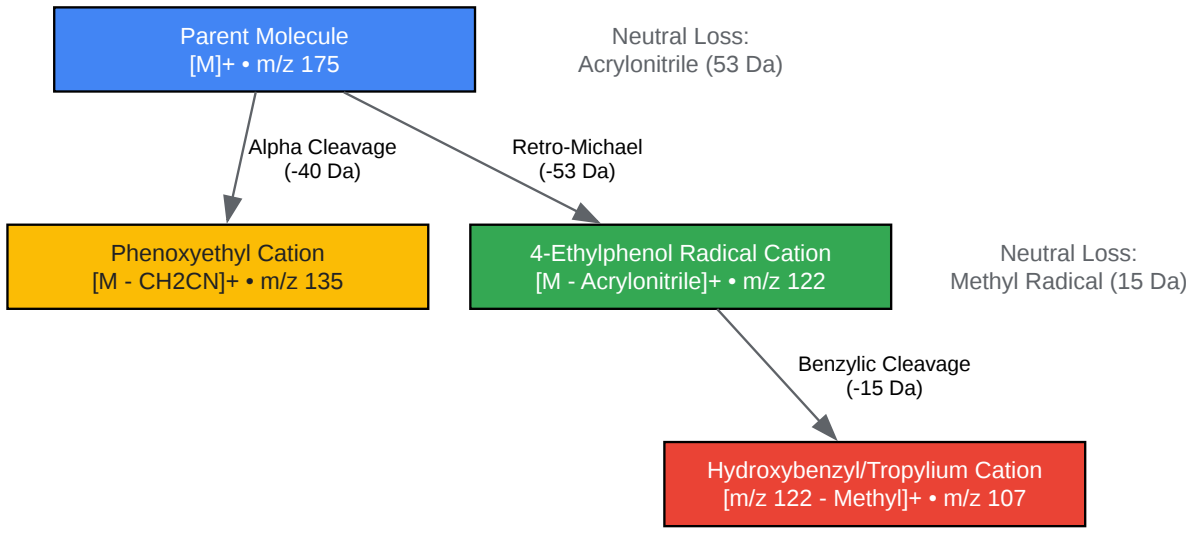
- Loss of

  (40 Da): Yields the [M - 40]+ ion at m/z 135.

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Visualizing the Fragmentation Pathway

The following diagram illustrates the stepwise degradation of the parent molecule into its diagnostic ions.



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Figure 1: Proposed fragmentation pathway showing the Retro-Michael elimination of acrylonitrile and subsequent benzylic cleavage.

Comparative Performance: Target vs. Analogs

To validate an analytical method, one must demonstrate specificity against structurally similar compounds. The table below contrasts the Target with its primary impurity (4-Ethylphenol) and a homologous analog (3-Phenoxypropanenitrile).

Diagnostic Ion Comparison Table

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Feature	Target: **3-(4-ethylphenoxy)propanenitrile**	Impurity: **4-Ethylphenol**	Analog: **3-Phenoxypropanenitrile**
Molecular Ion (M+)	m/z 175 (Distinct)	m/z 122 (Overlaps with Target fragment)	m/z 147 (Distinct)
Base Peak (Typical)	m/z 107 or 122	m/z 107	m/z 94 (Phenol cation)
Key Neutral Loss	53 Da (Acrylonitrile)	15 Da (Methyl)	53 Da (Acrylonitrile)
Diagnostic Shift	m/z 135 (Unique intermediate)	None (Parent is 122)	m/z 107 is ABSENT (No ethyl group)
Interference Risk	High risk of false positive for 4-Ethylphenol if separation is poor.[1]	N/A	Low risk; mass shift is -28 Da.

Interpretation for Method Development

- Differentiation from 4-Ethylphenol: The presence of m/z 175 and m/z 135 confirms the intact nitrile. If only m/z 122 and 107 are observed, the nitrile tail has likely degraded or the sample is the phenol impurity.
- Differentiation from 3-Phenoxypropanenitrile: The Target is distinguished by the +28 Da mass shift in all aromatic fragments (122 vs 94; 107 vs 79) due to the ethyl substituent.

References

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